

5-Bromo-3,3-dimethylindoline CAS number and structure

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Compound of Interest

Compound Name: **5-Bromo-3,3-dimethylindoline**

Cat. No.: **B1352814**

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An In-depth Technical Guide to **5-Bromo-3,3-dimethylindoline**

This technical guide provides a comprehensive overview of **5-Bromo-3,3-dimethylindoline**, a key intermediate in synthetic organic chemistry and drug discovery. It is intended for researchers, scientists, and professionals in drug development, offering detailed information on its physicochemical properties, synthesis, and potential applications.

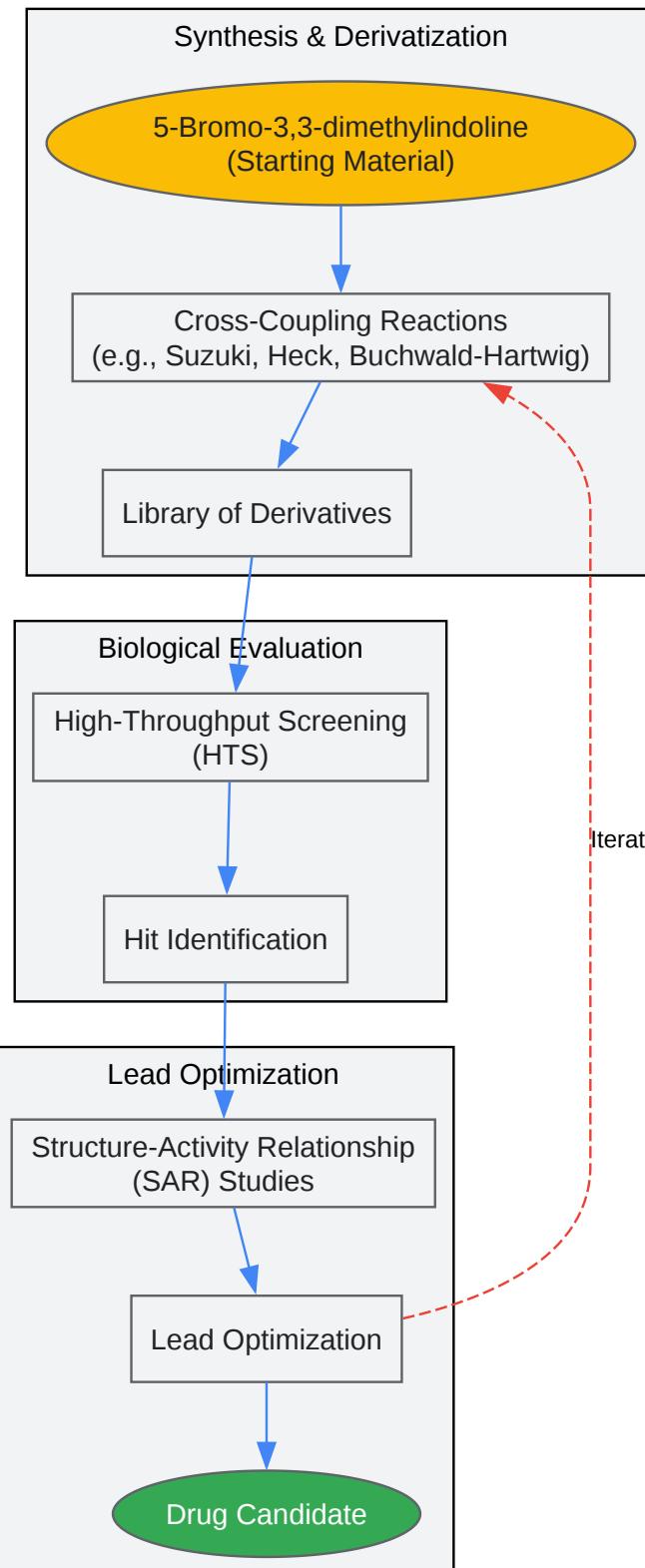
Physicochemical Properties

5-Bromo-3,3-dimethylindoline is a halogenated derivative of dimethylindoline. The presence of the bromine atom at the 5-position provides a reactive handle for further functionalization, making it a valuable building block in the synthesis of more complex molecules.

Property	Value	Reference
CAS Number	53388-86-6	[1] [2]
Molecular Formula	C ₁₀ H ₁₂ BrN	[2]
Molecular Weight	226.12 g/mol	[1]
Purity	≥98%	[1]
InChI Key	CPLGFHHNPVKTBM- UHFFFAOYSA-N	[1]
Canonical SMILES	CC1(C2=C(C=C(C=C2)Br)N1) C	

Structure

The chemical structure of **5-Bromo-3,3-dimethylindoline** consists of an indoline core with a bromine atom substituted at the fifth position of the benzene ring and two methyl groups at the third position of the pyrroline ring.



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References

- 1. 5-BROMO-3,3-DIMETHYLINDOLINE | CymitQuimica [cymitquimica.com]
- 2. Page loading... [wap.guidechem.com]
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